

Navigating the Solvent Landscape: A Technical Guide to 1,5-Hexanediol Solubility

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Compound of Interest

Compound Name: 1,5-Hexanediol

Cat. No.: B1582509

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This in-depth technical guide explores the solubility of **1,5-Hexanediol** across a spectrum of common laboratory solvents. Understanding the solubility characteristics of this versatile diol is paramount for its effective application in research, chemical synthesis, and pharmaceutical formulation. This document provides a comprehensive overview of its solubility profile, detailed experimental protocols for solubility determination, and a visual representation of solubility trends based on solvent polarity.

Core Concept: Solubility of 1,5-Hexanediol

1,5-Hexanediol (CAS No. 928-40-5) is a hygroscopic, colorless liquid at room temperature. Its molecular structure, featuring two hydroxyl (-OH) groups, dictates its solubility behavior. These polar hydroxyl groups allow for hydrogen bonding with polar solvents, while the five-carbon aliphatic chain contributes to some non-polar character. This dual nature results in miscibility with a range of polar organic solvents and a defined solubility in water.

Quantitative Solubility Data

Precise quantitative solubility data for **1,5-Hexanediol** in a wide array of organic solvents is not extensively documented in publicly available literature. However, a reliable value for its solubility in water has been established. For other solvents, qualitative solubility information is available. The following table summarizes the known and inferred solubility of **1,5-Hexanediol**.

Solvent	Solvent Polarity	Solubility (at 25 °C)	Data Type
Water	Polar Protic	54 g/L[1]	Quantitative
Methanol	Polar Protic	Soluble[1][2]	Qualitative
Ethanol	Polar Protic	Soluble	Inferred
Acetone	Polar Aprotic	Soluble	Inferred
Ethyl Acetate	Polar Aprotic	Soluble[1][2]	Qualitative
Dichloromethane	Polar Aprotic	Soluble[1][2]	Qualitative
Chloroform	Polar Aprotic	Soluble[1][2]	Qualitative
Diethyl Ether	Non-polar	Slightly Soluble	Inferred
Hexane	Non-polar	Insoluble	Inferred
Toluene	Non-polar	Insoluble	Inferred*

*Inferred solubility is based on the known solubility of similar diols, such as 1,6-Hexanediol, and the general principle that "like dissolves like." [3][4] It is expected that **1,5-Hexanediol** will be readily soluble in polar solvents and have limited solubility in non-polar hydrocarbon solvents.

Experimental Protocols for Solubility Determination

The "shake-flask" or isothermal saturation method is the gold standard for determining the solubility of a substance in a solvent. [5][6][7] This method involves saturating a solvent with a solute and then measuring the concentration of the solute in the solution.

Detailed Methodology: Shake-Flask Method

1. Preparation:

- Ensure the **1,5-Hexanediol** and all solvents are of high purity.
- Prepare a series of glass vials or flasks with airtight screw caps.
- Calibrate analytical equipment to be used for concentration measurement (e.g., gas chromatography, refractometry).

2. Experimental Procedure:

- Add an excess amount of **1,5-Hexanediol** to each vial containing a known volume of the solvent to be tested. The presence of undissolved solute is essential to ensure saturation.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a constant temperature water bath or incubator equipped with a shaker. The temperature should be controlled to $\pm 0.5^{\circ}\text{C}$.
- Agitate the samples for a predetermined period (typically 24 to 48 hours) to allow the system to reach equilibrium. The equilibration time should be established by preliminary experiments, ensuring that the concentration of the solute in the solvent does not change over a longer agitation period.

3. Sample Analysis:

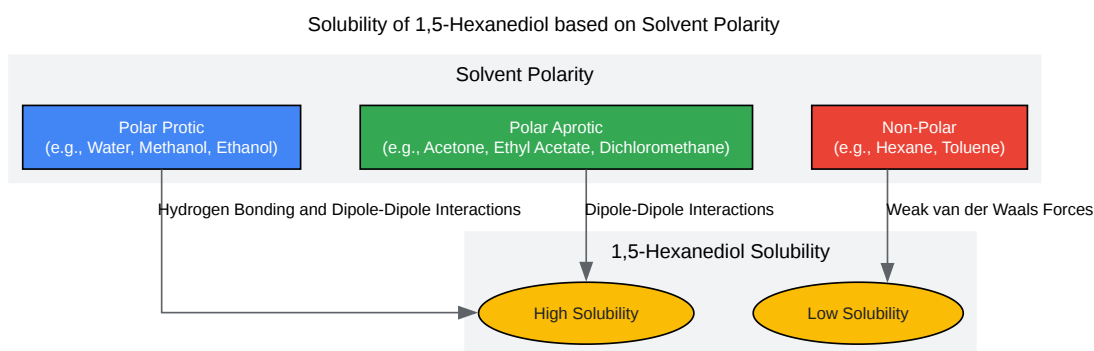
- After equilibration, cease agitation and allow the vials to stand in the constant temperature bath for a sufficient period (e.g., 24 hours) to allow for the separation of the undissolved solute.
- Carefully withdraw a sample from the clear supernatant using a pre-warmed or pre-cooled syringe to match the experimental temperature.
- Immediately filter the sample through a membrane filter (with a pore size of $0.45\text{ }\mu\text{m}$ or smaller) that is compatible with the solvent and has been pre-saturated with the solution to avoid loss of solute by adsorption.
- Accurately dilute the filtered sample with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method to determine the concentration of **1,5-Hexanediol**.

4. Data Reporting:

- The solubility should be reported in grams per liter (g/L) or other appropriate units, along with the experimental temperature.
- The mean and standard deviation of at least three replicate experiments should be reported.

Visualization of Solubility Principles

The solubility of **1,5-Hexanediol** is fundamentally governed by the polarity of the solvent. The following diagram illustrates this relationship.



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Solubility of **1,5-Hexanediol** vs. Solvent Polarity.

This diagram illustrates that **1,5-Hexanediol** exhibits high solubility in both polar protic and polar aprotic solvents due to its ability to form hydrogen bonds and participate in dipole-dipole interactions. Conversely, its solubility is low in non-polar solvents where only weaker van der Waals forces are at play.

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